Synthesis and Characterization of Fmoc-Carbazate: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*9-Fluorenylmethyl carbazate*
CAS No.:	*35661-51-9*
Cat. No.:	*B1218707*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **9-fluorenylmethyl carbazate** (Fmoc-carbazate), a crucial reagent in synthetic organic chemistry, particularly in the realm of peptide synthesis and the derivatization of biomolecules. This document details the experimental protocols for its preparation and outlines the analytical methods for its thorough characterization, supported by quantitative data and visual workflows.

Introduction

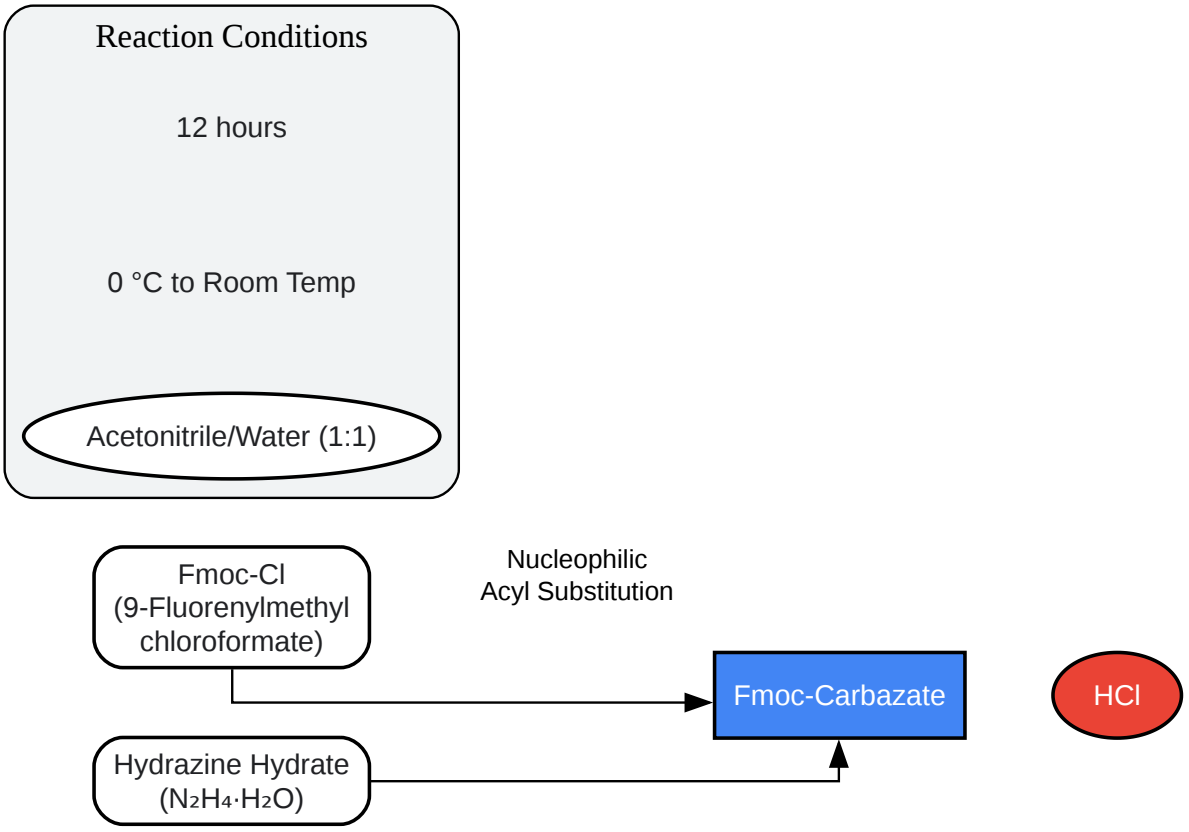
Fmoc-carbazate, also known as Fmoc-hydrazine, is a versatile chemical intermediate widely utilized for the introduction of the fluorenylmethyloxycarbonyl (Fmoc) protecting group onto a hydrazine moiety. This functionality makes it an invaluable tool for the synthesis of peptide hydrazides, which are important precursors for native chemical ligation, a powerful technique for the total synthesis of proteins. Furthermore, its fluorescent nature allows it to be used as a derivatization agent for the sensitive detection of carbonyl compounds, such as sugars, in chromatographic applications.

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Synthesis of Fmoc-Carbazate

The most common and efficient method for the synthesis of Fmoc-carbazate involves the reaction of 9-fluorenylmethyl chloroformate (Fmoc-Cl) with hydrazine hydrate. The lone pair of electrons on one of the nitrogen atoms in hydrazine acts as a nucleophile, attacking the electrophilic carbonyl carbon of Fmoc-Cl and displacing the chloride leaving group.

Synthesis Signaling Pathway



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Caption: Reaction scheme for the synthesis of Fmoc-carbazate.

Experimental Protocol

This protocol is adapted from a reported synthesis of **9-fluorenylmethyl carbazate**:

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Materials:

- 9-Fluorenylmethyl chloroformate (Fmoc-Cl)
- Hydrazine hydrate
- Acetonitrile (CH_3CN)
- Deionized water
- Hexane

Procedure:

- In a suitable reaction vessel, dissolve hydrazine hydrate (19 g, 386 mmol) in 150 mL of a 1:1 (v/v) mixture of acetonitrile and water.
- Cool the stirred solution to 0 °C using an ice bath.
- In a separate flask, dissolve Fmoc-Cl (10 g, 38.65 mmol) in 600 mL of acetonitrile.
- Add the Fmoc-Cl solution dropwise to the cold, stirred hydrazine hydrate solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for 12 hours.
- Upon completion of the reaction, concentrate the mixture in vacuo to a volume of approximately 150 mL.
- Filter the resulting white precipitate.
- Wash the solid product sequentially with water and then with hexane.
- Dry the product to a constant weight under vacuum.

Expected Yield: Approximately 9.74 g (99%).

Characterization of Fmoc-Carbazate

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A comprehensive characterization of the synthesized Fmoc-carbazate is essential to confirm its identity, purity, and structural integrity. The following sections detail the analytical techniques and expected results.

Physical and Chemical Properties

Property	Value
Chemical Name	9-Fluorenylmethyl carbazate
Synonyms	Fmoc-hydrazine, Fmoc-hydrazide
CAS Number	35661-51-9
Molecular Formula	$C_{15}H_{14}N_2O_2$
Molecular Weight	254.28 g/mol [1][2]
Appearance	White powder[1][2]
Melting Point	160 - 170 °C[1]; 172-173 °C
Purity (by HPLC)	≥98%[1]

Spectroscopic Data

NMR spectroscopy is a powerful tool for elucidating the molecular structure of Fmoc-carbazate.

^{1}H NMR (DMSO-d_6, 400 MHz):

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
8.36	**brs**	**1H**	**-NH-**
7.89	d, J=7.4 Hz	2H	Aromatic (Fmoc)
7.69	d, J=7.4 Hz	2H	Aromatic (Fmoc)
7.42	t, J=7.4 Hz	2H	Aromatic (Fmoc)
7.32	t, J=7.4 Hz	2H	Aromatic (Fmoc)
4.28	d, J=7.2 Hz	2H	-CH_2-O-
4.21	t, J=7.2 Hz	1H	Fluorenyl -CH-

| 4.08 | brs | 2H | -NH_2 |

^{13}C NMR (DMSO-d_6, 100 MHz):

Chemical Shift (δ, ppm)	Assignment
159.2	**C=O (Carbamate)**
144.9 (2C)	Aromatic (Fmoc)
141.7 (2C)	Aromatic (Fmoc)
128.7 (2C)	Aromatic (Fmoc)
128.1 (2C)	Aromatic (Fmoc)
126.3 (2C)	Aromatic (Fmoc)
121.1 (2C)	Aromatic (Fmoc)
66.7	-CH_2-O-

| 47.7 | Fluorenyl -CH- |

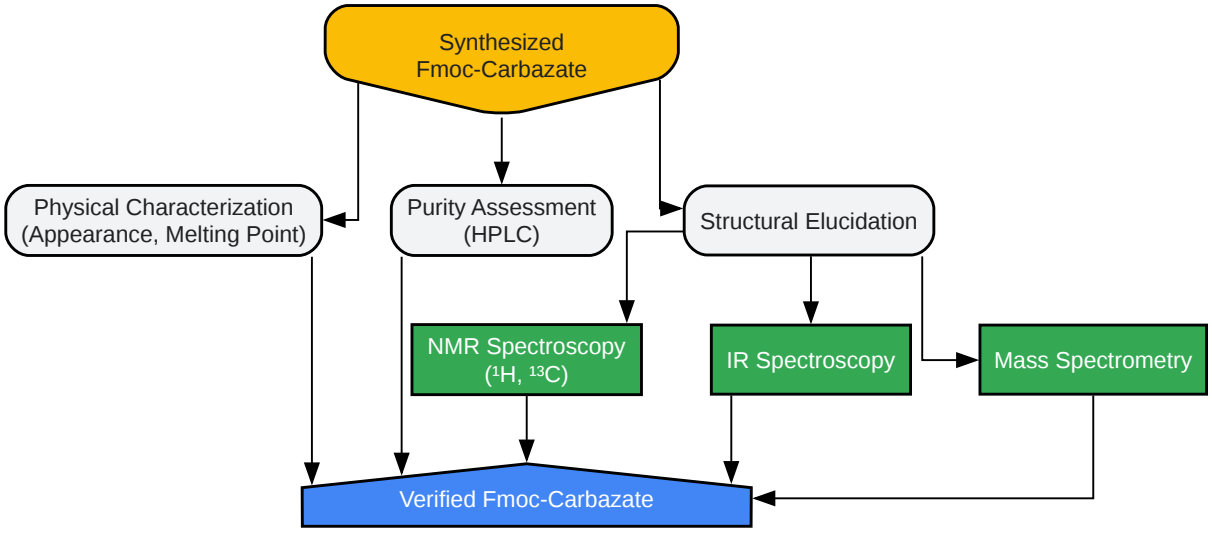
While specific experimental IR data for Fmoc-carbazate is not readily available in the literature, the expected characteristic absorption peaks based on its functional groups are as follows:

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Wavenumber (cm^{-1})	Functional Group Vibration
3350-3250	N-H stretching (amine)
3100-3000	C-H stretching (aromatic)
2950-2850	C-H stretching (aliphatic)
1720-1680	C=O stretching (carbamate)
1600-1450	C=C stretching (aromatic)
1250-1000	C-O stretching

Detailed experimental mass spectra for Fmoc-carbazate are not widely published. However, high-resolution mass spectrometry should confirm the molecular weight. The expected exact mass for the molecular ion $[M]^+$ is 254.1055 g/mol . Common fragmentation patterns would likely involve the loss of the hydrazine group or cleavage of the fluorenyl group.

Characterization Workflow



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